

SMILES string and InChI key for 2-(4-Methylphenoxy)nicotinamide

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Compound of Interest

Compound Name: 2-(4-Methylphenoxy)nicotinamide

CAS No.: 175135-81-6

Cat. No.: B064517

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An In-depth Technical Guide to **2-(4-Methylphenoxy)nicotinamide**: Structure, Synthesis, and Biological Context

Executive Summary

This technical guide provides a comprehensive overview of **2-(4-Methylphenoxy)nicotinamide**, a derivative of nicotinamide (Vitamin B3). As the parent molecule is a cornerstone of cellular metabolism and DNA repair, its derivatives are of significant interest in medicinal chemistry and drug development. This document elucidates the core chemical identifiers, including the SMILES string and InChI key, presents a detailed summary of its physicochemical properties, and proposes a representative synthetic pathway. Furthermore, it contextualizes the molecule's potential biological significance by examining the well-established roles of the nicotinamide core in critical cellular processes and discusses the potential modulatory effects of the 4-methylphenoxy substituent. This guide is intended to serve as a foundational resource for researchers investigating this compound and related structures.

Chemical Identity and Physicochemical Properties

A precise understanding of a compound's structure and properties is fundamental to all research and development endeavors. This section details the unique identifiers and key physicochemical data for **2-(4-Methylphenoxy)nicotinamide**.

Nomenclature and Core Identifiers

The systematic identification of **2-(4-Methylphenoxy)nicotinamide** is established through several standard chemical identifiers, which are summarized below.

Identifier	Value	Source
Chemical Name	2-(4-Methylphenoxy)nicotinamide	[1]
CAS Number	175135-81-6	[1]
Molecular Formula	C13H12N2O2	[1]
Molecular Weight	228.25 g/mol	[1]

Foundational Chemical Descriptors: SMILES and InChI

For computational chemistry, database searching, and unambiguous structural representation, the SMILES string and InChI identifiers are critical.

- SMILES (Simplified Molecular-Input Line-Entry System): Cc1ccc(cc1)Oc2ncccc2C(=O)N
- InChI (International Chemical Identifier): InChI=1S/C13H12N2O2/c1-9-4-6-10(7-5-9)17-13-11(12(14)16)3-2-8-15-13/h2-8H,1H3,(H2,14,16)[1]
- InChI Key: UDPIXPRXGOYJKB-UHFFFAOYSA-N[1]

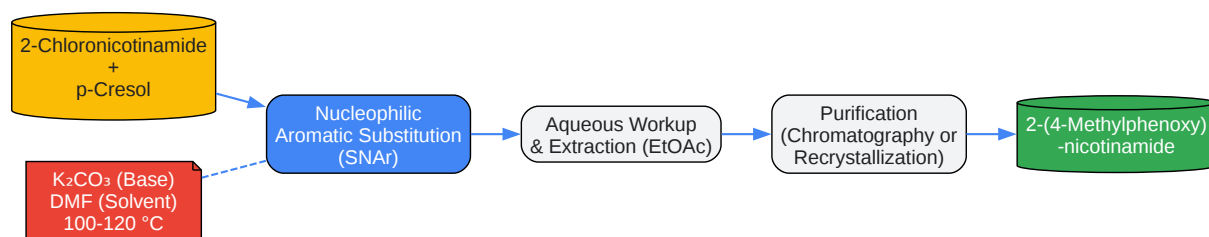
Physicochemical Data Summary

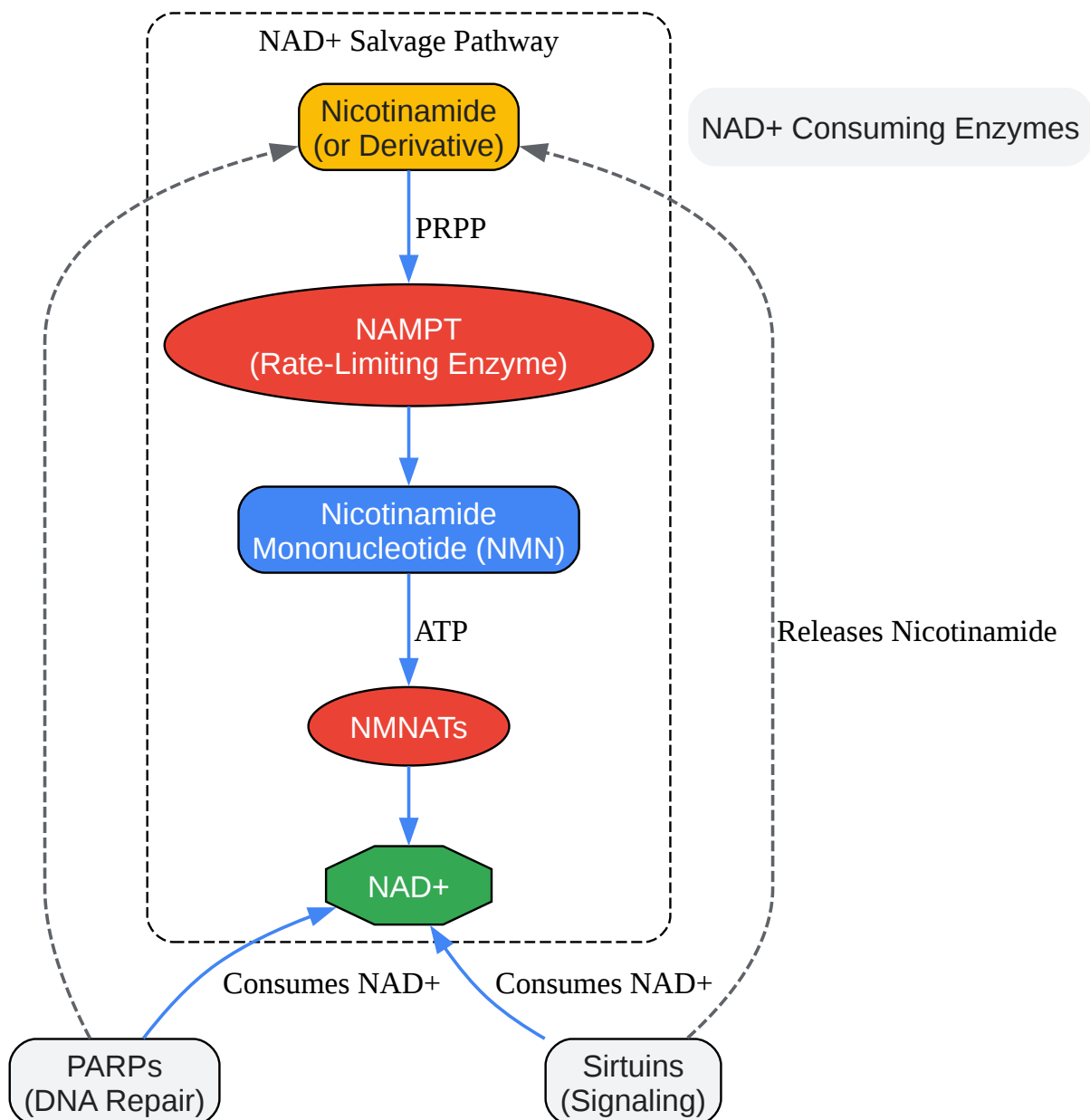
The known physical and chemical properties of the compound are crucial for experimental design, including solvent selection and formulation development.

Property	Value	Notes
Density	1.212 g/cm ³	[1]
Form	Powder (predicted)	Based on related nicotinamide structures[2]
Solubility	Predicted to have low aqueous solubility	The addition of the lipophilic 4-methylphenoxy group is expected to decrease water solubility compared to the highly soluble parent nicotinamide[2][3].

Structural Visualization

A 2D rendering of the chemical structure provides an immediate visual reference for the molecule's architecture.





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Sources

- [1. 2-\(4-METHYLPHENOXY\)NICOTINAMIDE | CAS: 175135-81-6 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier \[finetechnology-ind.com\]](#)
- [2. Nicotinamide | 98-92-0 \[chemicalbook.com\]](#)
- [3. Nicotinamide - Wikipedia \[en.wikipedia.org\]](#)
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